

physical state and appearance of Cholesteryl palmitate-d31

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Compound of Interest

Compound Name: *Cholesteryl palmitate-d31*

Cat. No.: *B15557434*

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An In-depth Technical Guide on the Physical State and Appearance of **Cholesteryl Palmitate-d31**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Cholesteryl palmitate-d31**, with a focus on its physical state and appearance. Methodologies for the determination of these properties are also detailed to support researchers in their laboratory work.

Physical and Chemical Properties

Cholesteryl palmitate-d31 is the deuterium-labeled form of Cholesteryl palmitate.^[1] The introduction of deuterium atoms does not significantly alter the physical appearance of the molecule. Therefore, the physical characteristics of Cholesteryl palmitate can be largely attributed to its deuterated analog.

1.1. Physical State and Appearance

At room temperature, **Cholesteryl palmitate-d31** is a solid.^[2] Its appearance is consistently described as a white to off-white solid, often in powder form.^{[3][4][5]}

1.2. Quantitative Data Summary

The following tables summarize the key quantitative data for **Cholesteryl palmitate-d31** and its non-deuterated form.

Property	Value	Reference
Physical State	Solid	[2]
Appearance	White to off-white powder	[3][4][5]
Molecular Formula	C ₄₃ H ₄₅ D ₃₁ O ₂	[2]
Molecular Weight	656.25 g/mol	[2]
Purity	>98%	[2]
Storage Temperature	Freezer, -20°C	[2][4]

Table 1: Physical and Chemical Properties of **Cholesteryl palmitate-d31**

Property	Value	Reference
Melting Point	74-77 °C	[4][6][7]
Solubility in Water	Insoluble	[3]
Solubility in Organic Solvents	Soluble in chloroform and ethanol	[3]

Table 2: Physical Properties of Cholesteryl palmitate (non-deuterated)

Experimental Protocols

This section details the methodologies for determining the key physical properties of **Cholesteryl palmitate-d31**.

2.1. Determination of Physical State and Appearance

The physical state and appearance are determined through visual inspection under standard laboratory conditions.

- Objective: To qualitatively describe the physical form and color of the substance at ambient temperature.
- Procedure:
 - Place a small, representative sample of the substance on a clean, dry watch glass or in a clear sample vial.
 - Observe the sample against a white background under adequate lighting.
 - Record the physical state (e.g., solid, crystalline, amorphous powder).
 - Record the color and any other notable visual characteristics (e.g., opaque, translucent).

2.2. Melting Point Determination

The melting point is a critical indicator of purity for crystalline solids.

- Objective: To determine the temperature range over which the solid melts.
- Apparatus: Melting point apparatus, capillary tubes.
- Procedure:
 - Finely powder a small amount of the dry sample.
 - Pack the powdered sample into a capillary tube to a height of 2-3 mm.
 - Place the capillary tube in the heating block of the melting point apparatus.
 - Heat the block at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Record the temperature at which the entire sample has completely melted.
 - The two temperatures constitute the melting point range. For a pure substance, this range is typically narrow (0.5-2 °C).

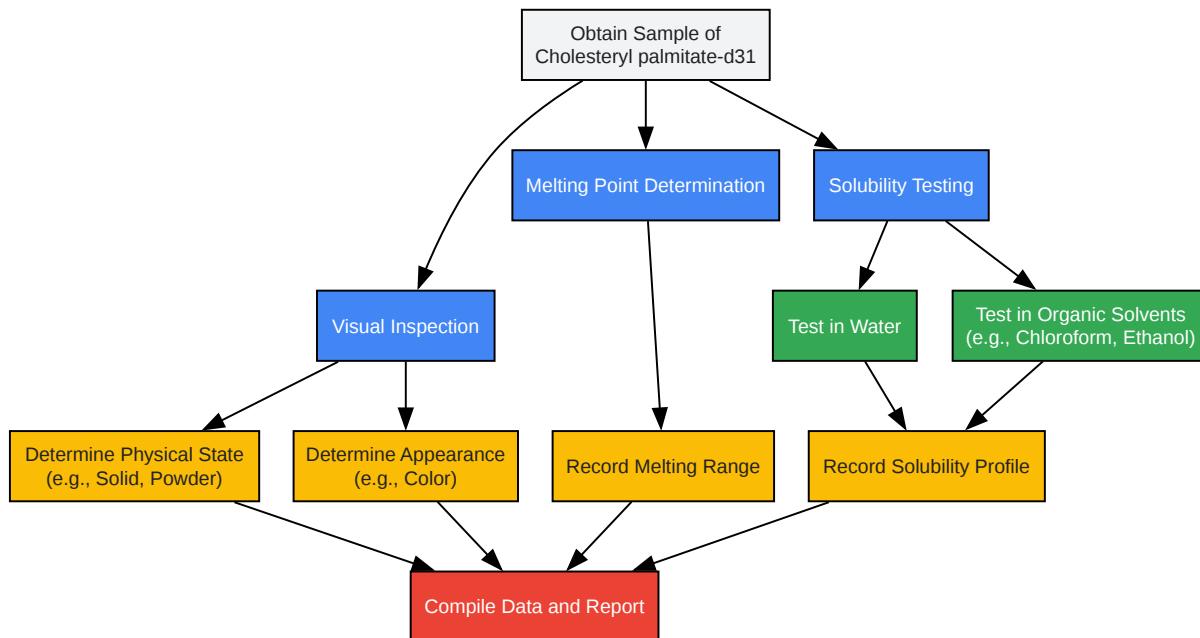
2.3. Solubility Testing

This protocol determines the solubility of the compound in various solvents.

- Objective: To assess the solubility of the compound in aqueous and organic solvents.
- Procedure:
 - Place approximately 10-20 mg of the solid sample into a small test tube.
 - Add 1 mL of the desired solvent (e.g., water, ethanol, chloroform) to the test tube.
 - Agitate the mixture vigorously for 1-2 minutes.
 - Observe if the solid dissolves completely, partially, or not at all.
 - Record the substance as soluble, partially soluble, or insoluble in the specific solvent.

Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization of a solid chemical compound like **Cholesteryl palmitate-d31**.



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Caption: Workflow for the physical characterization of a solid compound.

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